

Application Notes and Protocols: Necrostatin-1s

Stock Solution Preparation

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Compound of Interest

Compound Name: Necrostatin-1s

Cat. No.: B15606154

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution, preparation, and storage of **Necrostatin-1s** (Nec-1s) stock solutions. Nec-1s is a potent and selective inhibitor of Receptor-Interacting Protein Kinase 1 (RIPK1), a key mediator of necroptosis.

Introduction to Necrostatin-1s

Necrostatin-1s, also known as 7-Cl-O-Nec-1, is a chemical analog of Necrostatin-1.^{[1][2]} It functions as a highly potent and specific inhibitor of necroptosis, a form of regulated necrotic cell death.^{[1][2]} Compared to its parent compound, Nec-1s offers greater metabolic stability and selectivity, making it a preferred tool for studying necroptotic signaling pathways.^[1] Research indicates that Nec-1s is approximately twice as effective at inhibiting RIPK1 as Necrostatin-1.^{[1][2]} Its primary mechanism of action is the inhibition of the kinase activity of RIPK1, which prevents the formation of the necrosome, a critical step in the execution of necroptosis.^{[1][3][4]} Unlike Necrostatin-1, Nec-1s shows minimal inhibitory effects on indoleamine 2,3-dioxygenase (IDO), an enzyme involved in immunosuppression.^[1]

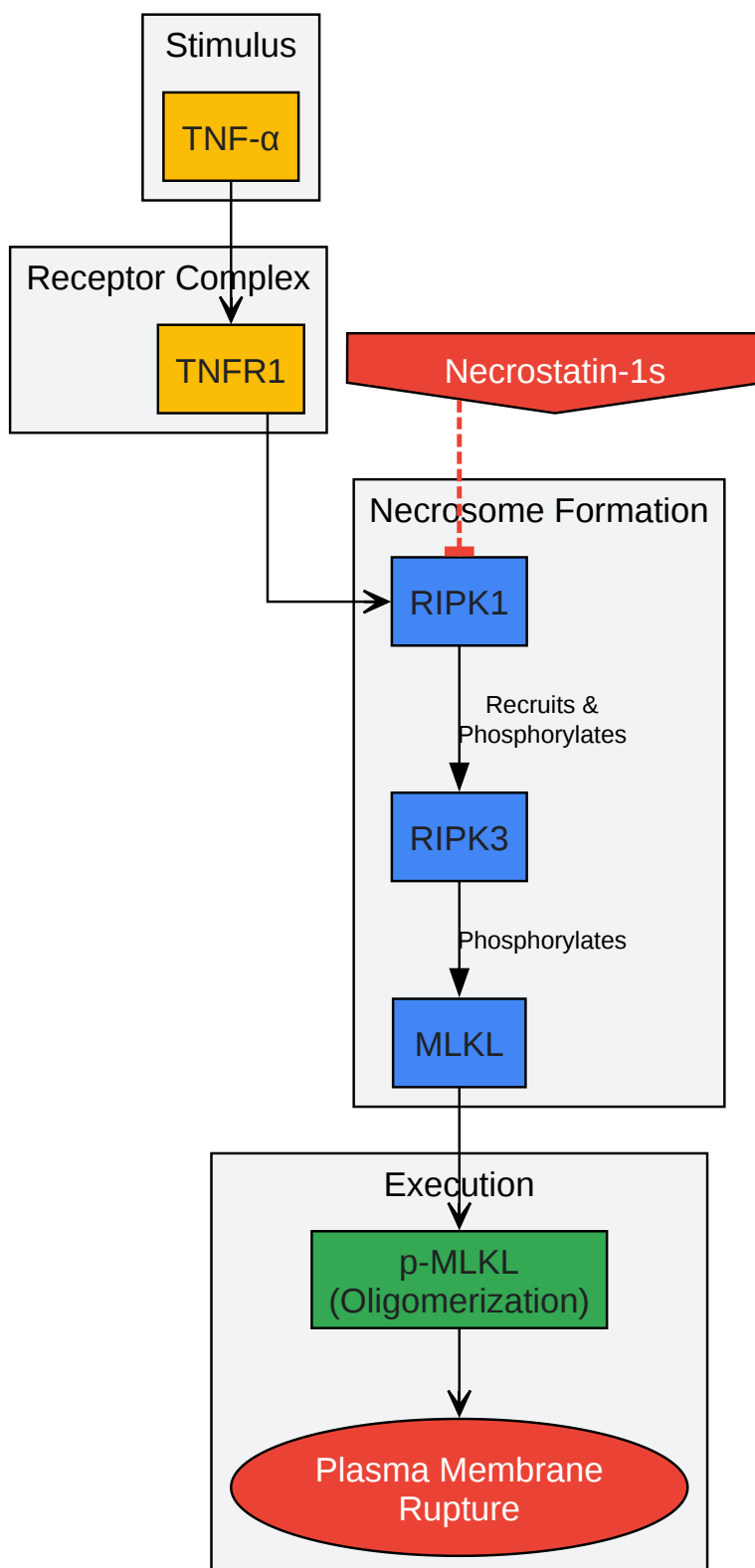
Quantitative Data Summary

The following table summarizes key quantitative data for **Necrostatin-1s** and the parent compound, Necrostatin-1, for comparative purposes.

Property	Necrostatin-1s (7-Cl-O-Nec-1)	Necrostatin-1
Primary Target	RIPK1 Kinase	RIPK1 Kinase
Molecular Formula	C ₁₃ H ₁₂ ClN ₃ O ₂	C ₁₃ H ₁₃ N ₃ OS
Molecular Weight	277.7 g/mol [2]	259.33 g/mol [5][6]
CAS Number	852391-15-2[2]	4311-88-0[5][6]
Purity	>98%[2]	≥95% - >99%[5][6][7]
IC ₅₀ / EC ₅₀	IC ₅₀ = 210 nM (for RIPK1)[1][2]	EC ₅₀ = 490 nM (in Jurkat cells) [7][8]
Solubility in DMSO	Soluble at 25 mg/mL[2]	10 - 100 mg/mL[5][7][9]
Typical Working Conc.	Varies by experiment	0.15 - 40 μM (in cell culture)[5]

Signaling Pathway Inhibition by Necrostatin-1s

Necroptosis is a regulated cell death pathway initiated by stimuli such as TNF-α. When Caspase-8 is inhibited, RIPK1 is activated and recruits RIPK3 to form the necrosome complex. This complex then phosphorylates Mixed Lineage Kinase Domain-Like protein (MLKL), leading to its oligomerization, translocation to the plasma membrane, and subsequent membrane rupture. **Necrostatin-1s** allosterically inhibits the kinase activity of RIPK1, thereby blocking the downstream signaling cascade that leads to necroptosis.



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Caption: Necrostatin-1s inhibits the necroptosis signaling pathway by targeting RIPK1.

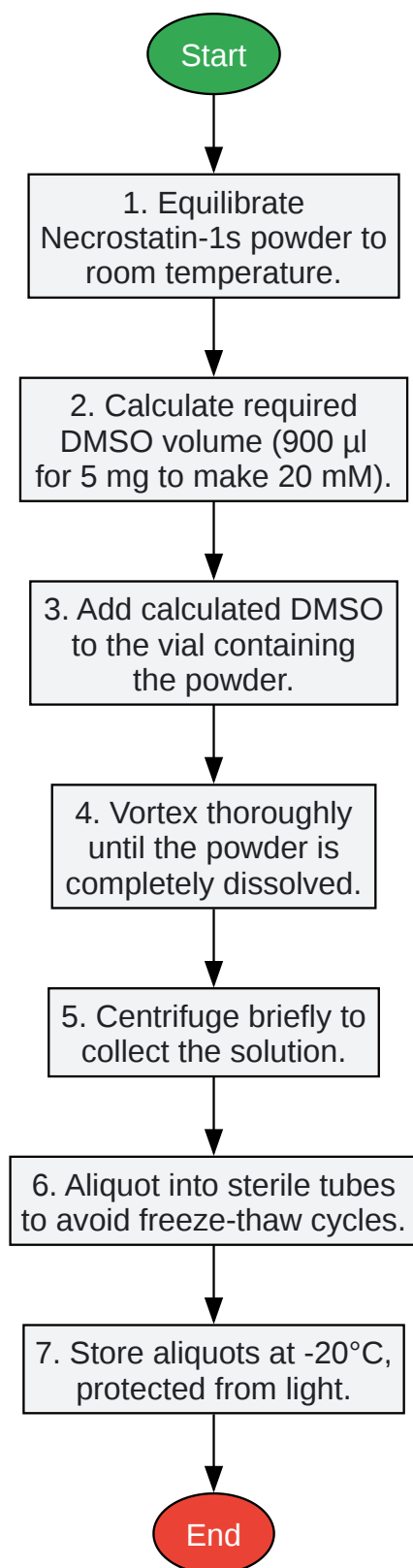
Experimental Protocols

Materials

- **Necrostatin-1s** (lyophilized powder)[1][2]
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 20 mM Necrostatin-1s Stock Solution

This protocol provides instructions for preparing a commonly used 20 mM stock solution from 5 mg of lyophilized **Necrostatin-1s** powder.



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Caption: Workflow for preparing **Necrostatin-1s** stock solution.

Step-by-Step Procedure:

- Preparation: Before opening, allow the vial of lyophilized **Necrostatin-1s** to equilibrate to room temperature. This prevents condensation from forming inside the vial.
- Calculation: To prepare a 20 mM stock solution from 5 mg of **Necrostatin-1s** (MW: 277.7 g/mol), you will need 900 μ L of DMSO.[\[1\]](#)[\[2\]](#)
- Reconstitution: Carefully add 900 μ L of anhydrous DMSO to the vial containing the 5 mg of **Necrostatin-1s** powder.[\[1\]](#)[\[2\]](#)
- Dissolution: Cap the vial securely and vortex thoroughly for several minutes until the lyophilized powder is completely dissolved, resulting in a clear solution.
- Collection: Briefly centrifuge the vial to ensure all the solution is collected at the bottom.
- Aliquoting: To prevent degradation from repeated freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes.[\[1\]](#)[\[2\]](#)
- Storage: Store the aliquots at -20°C. Protect the solution from light.[\[1\]](#)[\[2\]](#)

Storage and Stability

Proper storage is critical to maintain the potency of **Necrostatin-1s**.

Form	Storage Temperature	Stability	Special Instructions
Lyophilized Powder	Room Temperature	24 months [1] [2]	Store desiccated.
Stock Solution (in DMSO)	-20°C	Up to 3 months [1] [2]	Aliquot to avoid freeze-thaw cycles. Protect from light. [1] [2]

Note: For aqueous buffers, Necrostatin-1 (the parent compound) is sparingly soluble and it is not recommended to store aqueous solutions for more than one day.[\[6\]](#) A similar precaution should be taken with **Necrostatin-1s**.

Safety Precautions

Necrostatin-1s should be handled with care in a laboratory setting. Always use appropriate personal protective equipment, including a lab coat, gloves, and safety glasses. Refer to the Safety Data Sheet (SDS) provided by the manufacturer for complete safety and handling information.

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References

- 1. Necrostatin-1s | Cell Signaling Technology [cellsignal.com]
- 2. Necrostatin-1s (#17802) Datasheet With Images | Cell Signaling Technology [cellsignal.com]
- 3. Necrostatin-1 and necroptosis inhibition: Pathophysiology and therapeutic implications - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. invivogen.com [invivogen.com]
- 6. cdn.caymanchem.com [cdn.caymanchem.com]
- 7. Necrostatin-1, necroptosis inhibitor (CAS 4311-88-0) | Abcam [abcam.com]
- 8. medchemexpress.com [medchemexpress.com]
- 9. selleckchem.com [selleckchem.com]
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